A Head-to-Head Comparison of D-Altrose Synthesis Methods

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Compound of Interest

Compound Name:	*D-Altrose*
CAS No.:	*1990-29-0*
Cat. No.:	*B117840*

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For Researchers, Scientists, and Drug Development Professionals

D-Altrose, a rare aldohexose, is a C-3 epimer of D-mannose. Its limited availability from natural sources has spurred the development of various synthetic routes. This guide provides a comprehensive comparison of the most common chemical and enzymatic methods for **D-Altrose** synthesis, offering insights into their efficiency, scalability, and practicality for research and development purposes.

Data Presentation: A Comparative Overview

The following table summarizes the key quantitative data for prominent **D-Altrose** synthesis methods, allowing for a rapid assessment of their respective advantages and disadvantages.

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Synthesis Method	Starting Material	Key Reagents/Enzymes	Overall Yield (%)	Key Advantages	Key Disadvantages
Chemical Synthesis					
From Levoglucosenone	Levoglucosenone	Osmium tetroxide/Potassium permanganate, Acid (e.g., HCl)	High (intermediate yield up to 86%)	High stereoselectivity in key steps, readily available starting material from cellulose.	Use of toxic and expensive reagents (OsO_4), multi-step process.
Kiliani-Fischer Synthesis	D-Ribose	Sodium cyanide, Acid, Reducing agent (e.g., sodium amalgam)	~3%	Established classical method for chain elongation of aldoses.	Low stereoselectivity leading to epimeric mixtures, low overall yield, use of highly toxic cyanide.
From D-Glucose	D-Glucose	Reagents for epoxidation and protecting group manipulations	~8%	Inexpensive and abundant starting material.	Multiple protection and deprotection steps, low overall yield.
From Lactose	Lactose	Multi-step chemical transformations	~8%	Utilizes a disaccharide starting material.	Complex multi-step synthesis with a low overall yield.
Enzymatic/Chemo-					

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enzymatic Synthesis					
Isomerization of D-Psicose	D-Psicose	L-rhamnose isomerase	Variable (D-Altrose is a byproduct)	High specificity of enzymes, mild reaction conditions.	D-Altrose is often a minor product, requiring separation from the main product (D-Allose).
From D-Fructose	D-Fructose	D-tagatose 3-epimerase, D-arabinose isomerase	~6%	Utilizes an inexpensive and readily available starting material.	Very low overall yield.

Mandatory Visualization

The following diagrams illustrate the logical flow of two distinct **D-Altrose** synthesis strategies.

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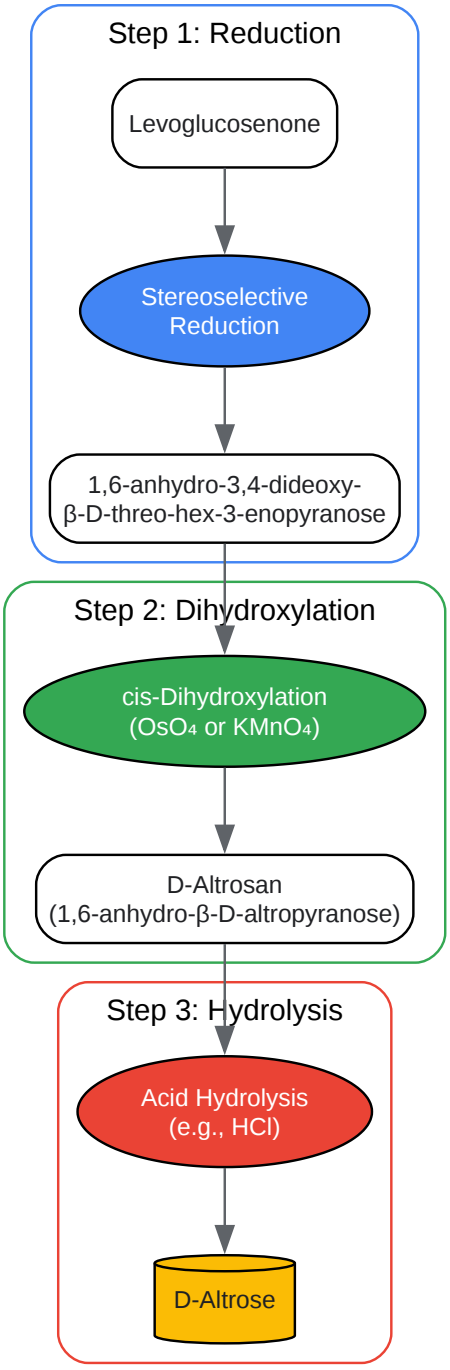
Chemical Synthesis of D-Altrose from Levoglucosenone



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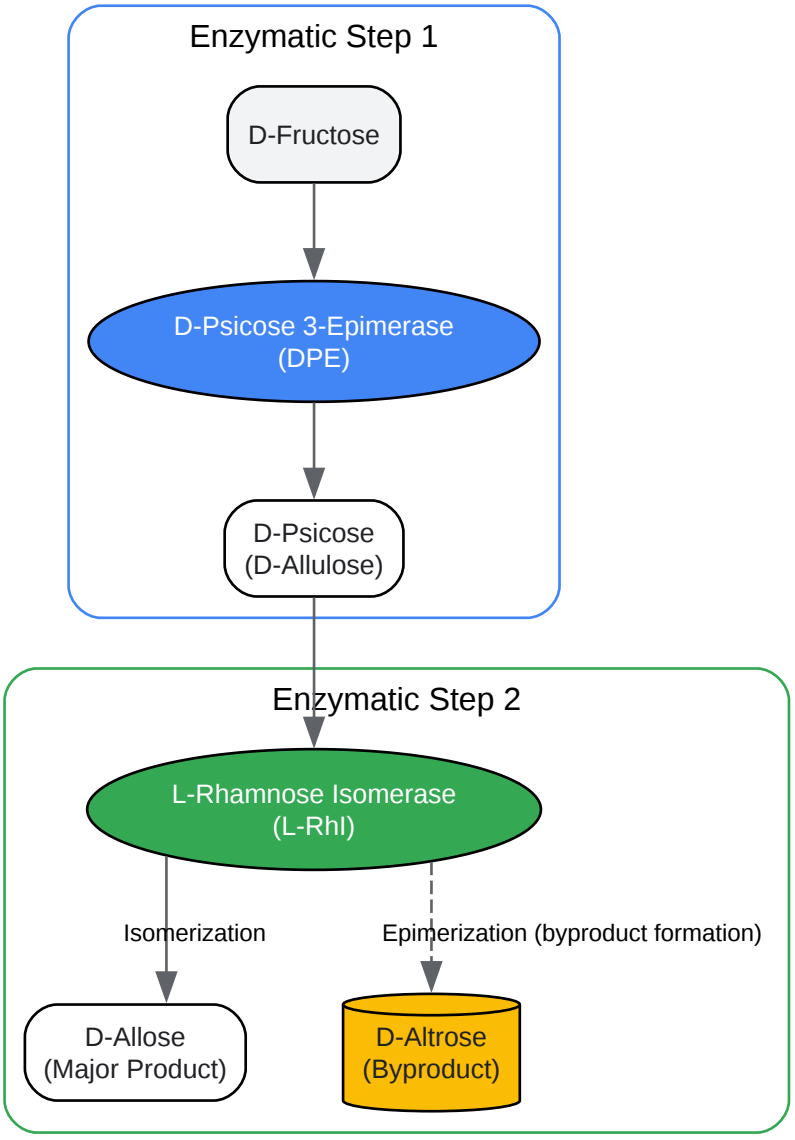
Enzymatic 'Izumoring' Pathway Leading to D-Altrose



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